

# Application Note: Preparation and Storage of GSK983 for Research Applications

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## Compound of Interest

Compound Name: Gsk983

Cat. No.: B1672409

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Audience: Researchers, scientists, and drug development professionals.

## 1.0 Abstract

**GSK983** is a novel, potent, and broad-spectrum antiviral agent that functions by inhibiting the host cell enzyme dihydroorotate dehydrogenase (DHODH).<sup>[1][2][3]</sup> This inhibition disrupts the de novo pyrimidine biosynthesis pathway, which is critical for the replication of various viruses and the proliferation of immortalized cell lines.<sup>[1][2]</sup> **GSK983** has demonstrated efficacy in the low nanomolar range against viruses such as adenovirus, polyoma virus SV-40, Epstein-Barr virus (EBV), and human papillomavirus (HPV).<sup>[4][5]</sup> Given its high potency, the accurate preparation of solutions and proper storage are critical for obtaining reproducible and reliable experimental results. This document provides detailed protocols for the solubilization, storage, and preparation of working solutions of **GSK983** for in vitro research.

## 2.0 Chemical and Physical Properties

**GSK983** is a tetrahydrocarbazole compound with the following properties:

Property	Value	Reference
IUPAC Name	N-[(1R)-6-Chloro-2,3,4,9-tetrahydro-1H-carbazol-1-yl]-2-pyridinecarboxamide	[4]
CAS Number	827591-02-6	[1][6]
Molecular Formula	C <sub>18</sub> H <sub>16</sub> ClN <sub>3</sub> O	[6][7]
Molecular Weight	325.79 g/mol (often rounded to 326 g/mol )	[1][4][6]
Purity	>98% (typically verified by HPLC)	[8][9]

### 3.0 Solubility Data

**GSK983** is sparingly soluble in aqueous solutions but exhibits good solubility in organic solvents, particularly dimethyl sulfoxide (DMSO).

Solvent	Solubility	Notes
DMSO	≥ 10 mg/mL (≥ 30.69 mM)	The recommended solvent for preparing high-concentration stock solutions.[4] Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.
Water	Insoluble or slightly soluble	Not recommended for primary stock solution preparation.
Ethanol	Insoluble or slightly soluble	Not recommended for primary stock solution preparation.

### 4.0 Recommended Storage and Stability

Proper storage is essential to maintain the integrity and activity of **GSK983**.

Form	Storage Temperature	Shelf Life	Recommendations
Solid Powder	-20°C	Up to 3 years	Store in a tightly sealed vial, protected from light and moisture. <a href="#">[1]</a>
Stock Solution (in DMSO)	-80°C	6 months to 1 year	Recommended long-term storage. Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[6]</a>
Stock Solution (in DMSO)	-20°C	Up to 1 month	Suitable for short-term storage. <a href="#">[6]</a> <a href="#">[10]</a> Avoid more than 1-2 freeze-thaw cycles.

## Experimental Protocols

### 5.1 Protocol 1: Preparation of a 10 mM **GSK983** Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for in vitro experiments.

Materials and Equipment:

- **GSK983** solid powder
- Anhydrous, sterile DMSO
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips

- Vortex mixer
- (Optional) Sonicator water bath

#### Procedure:

- Acclimatization: Before opening, allow the vial of **GSK983** powder to equilibrate to room temperature for at least 60 minutes.[\[11\]](#) This prevents condensation of moisture inside the vial.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **GSK983** powder. For example, to prepare 1 mL of a 10 mM stock solution:
  - Calculation:  $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{MW (g/mol)} = \text{Mass (g)}$
  - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 325.79 \text{ g/mol} = 0.00326 \text{ g} = 3.26 \text{ mg}$
- Solubilization: Add the calculated volume of sterile DMSO to the tube containing the **GSK983** powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. If necessary, brief sonication in a water bath (not exceeding 37-50°C) can aid dissolution.[\[12\]](#)[\[13\]](#) Visually inspect the solution against a light source to ensure no particulates are visible.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, tightly sealed cryovials. This is the most critical step to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)[\[12\]](#)[\[14\]](#)
- Storage: Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Immediately store the aliquots at -80°C for long-term use.[\[1\]](#)[\[6\]](#)

## 5.2 Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the 10 mM DMSO stock solution to achieve final nanomolar concentrations in cell culture medium. **GSK983** shows potent activity with EC<sub>50</sub>

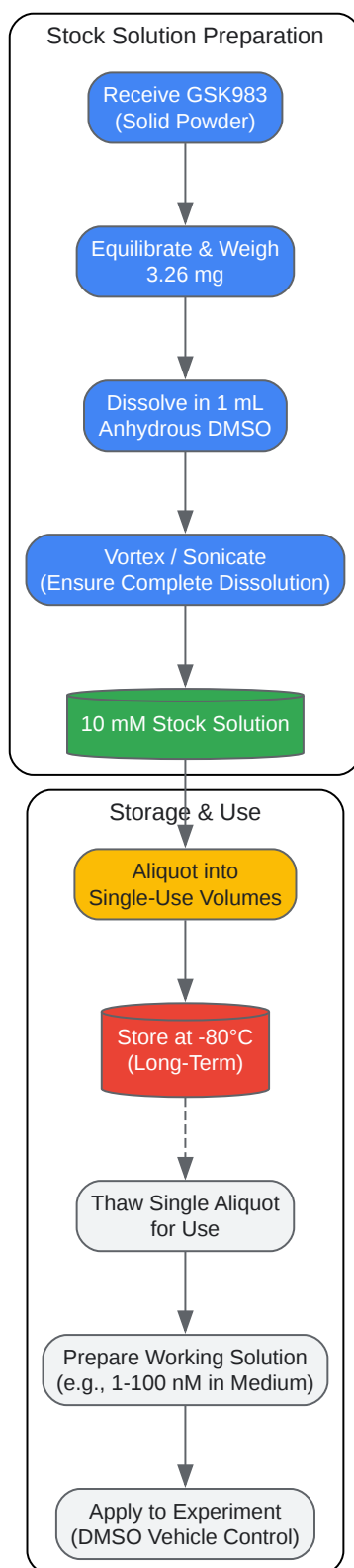
values in the 5-40 nM range.[4][5]

#### Procedure:

- Thawing: Retrieve a single aliquot of the 10 mM **GSK983** stock solution from the -80°C freezer. Thaw it completely at room temperature.
- Intermediate Dilutions: It is recommended to perform serial dilutions in DMSO first before diluting into an aqueous medium to prevent precipitation.[15] For example, to reach a 10 µM working solution from a 10 mM stock, dilute 1 µL of the stock into 999 µL of cell culture medium.
- Final Dilution: Add the final diluted sample to your cell culture medium to achieve the desired experimental concentration (e.g., 1 nM to 100 nM).
  - Crucial Note: The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically  $\leq 0.1\%$  (v/v), to avoid solvent-induced cytotoxicity.[4] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.
  - Example: To make a 100 mL cell culture medium with a final **GSK983** concentration of 10 nM and 0.1% DMSO, you would add 100 µL of a 10 µM intermediate solution.

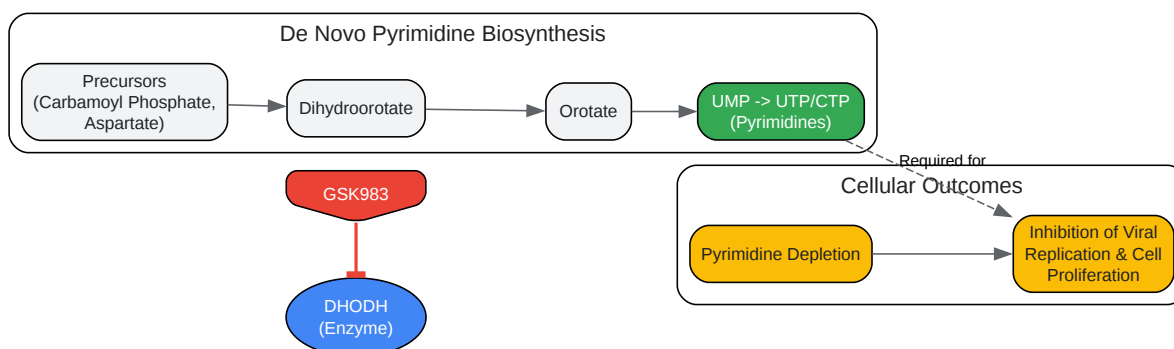
## Visualizations

### 6.1 Experimental Workflow for **GSK983** Preparation



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Caption: Workflow for preparing and storing **GSK983** solutions.

6.2 Simplified Signaling Pathway of **GSK983** Action[Click to download full resolution via product page](#)

Caption: **GSK983** inhibits DHODH, blocking pyrimidine synthesis.

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